

A Technical Guide to the Early Literature on [(Difluoromethyl)thio]benzene

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Compound of Interest

Compound Name: [(Difluoromethyl)thio]benzene

Cat. No.: B072450

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive review of the early literature concerning [(Difluoromethyl)thio]benzene (also known as phenyl difluoromethyl sulfide). The document focuses on the initial synthesis, characterization, and early chemical studies of this compound, which has become a significant building block in medicinal and agricultural chemistry. This guide is intended to serve as a foundational resource for researchers, scientists, and drug development professionals working with or exploring the applications of difluoromethylthiolated compounds.

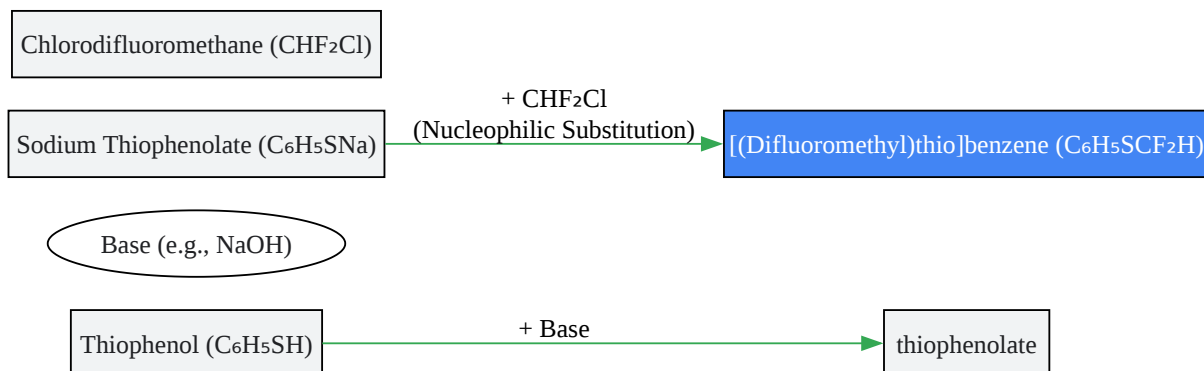
Core Concepts and Early Synthesis

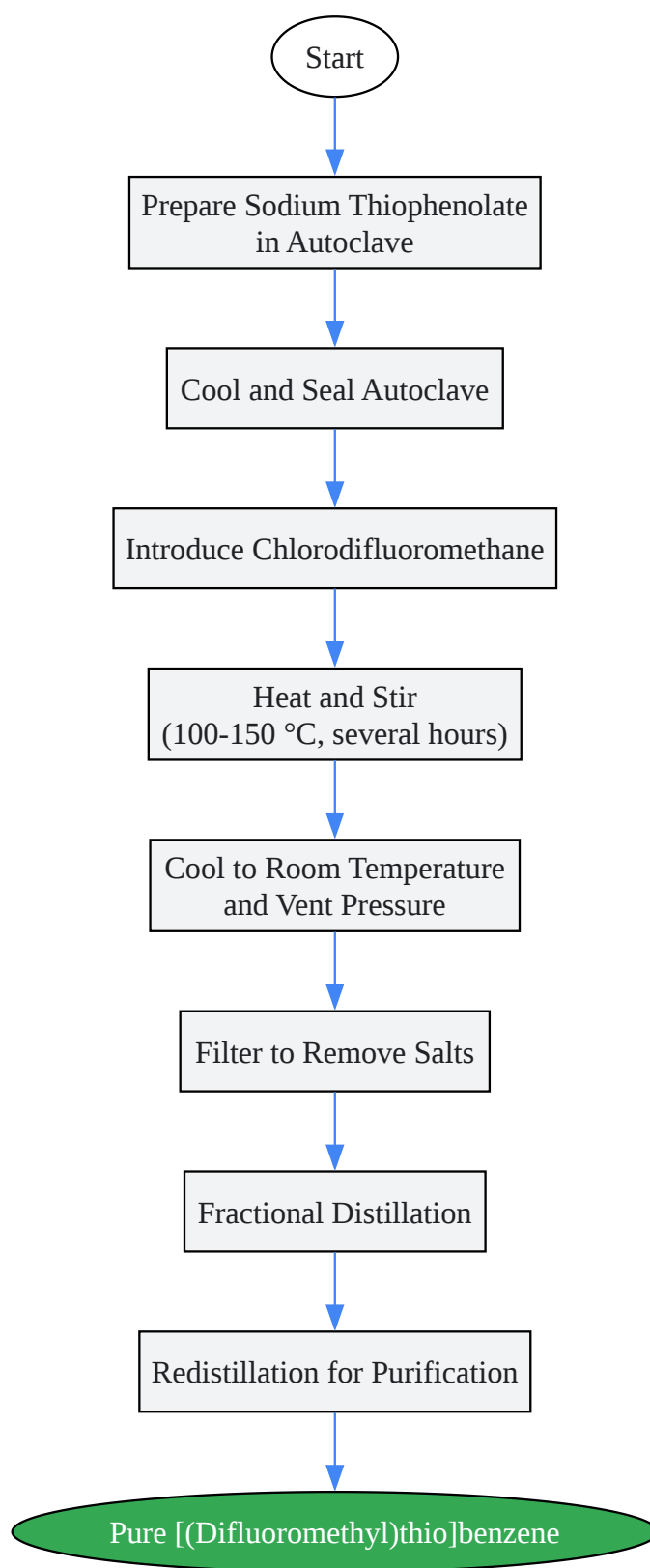
[(Difluoromethyl)thio]benzene was first described in the mid-20th century by the pioneering work of Ukrainian chemist L. M. Yagupol'skii and his collaborators. Their initial research laid the groundwork for the synthesis of a variety of organofluorine compounds containing the difluoromethylthio (SCF₂H) group.

The seminal work, published in 1965 in the Journal of General Chemistry of the USSR, detailed the first synthesis of [(Difluoromethyl)thio]benzene. The synthetic approach involved the reaction of thiophenol with chlorodifluoromethane (CHF₂Cl), a common refrigerant at the time.

Synthetic Pathway

The fundamental reaction for the synthesis of **[(Difluoromethyl)thio]benzene** as described in the early literature can be depicted as follows:





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- To cite this document: BenchChem. [A Technical Guide to the Early Literature on [(Difluoromethyl)thio]benzene]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b072450#review-of-early-literature-on-difluoromethyl-thio-benzene>]

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